

# Application Notes and Protocols for SGC-iMLLT Stock Solution Preparation

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## Compound of Interest

Compound Name: SGC-iMLLT

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This document provides a standardized operating procedure for the preparation, storage, and handling of stock solutions of **SGC-iMLLT**, a potent and selective inhibitor of the YEATS domain-containing proteins MLLT1 and MLLT3. Adherence to this protocol will ensure solution integrity and reproducibility in experimental settings.

## Introduction

**SGC-iMLLT** is a chemical probe used in cancer research to investigate the role of MLLT1 (ENL) and MLLT3 (AF9) in gene regulation. It competitively binds to the YEATS domains of these proteins, disrupting their interaction with acetylated histone tails. Proper preparation of **SGC-iMLLT** stock solutions is critical for accurate and reproducible experimental results.

## Physicochemical and Solubility Data

**SGC-iMLLT** is supplied as a crystalline solid.<sup>[1]</sup> The following table summarizes its key properties and solubility.

Property	Value	Source
Molecular Weight	388.5 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[1][2][3][4][5][6]
Solubility in DMSO	Up to 83.33 mg/mL (214.51 mM)	[5][6]

## Recommended Storage Conditions

Proper storage is crucial to maintain the stability and activity of **SGC-iMLLT** in both solid and solution forms.

Form	Storage Temperature	Stability	Source
Solid (Powder)	-20°C	≥ 4 years	[1]
Stock Solution (in DMSO)	-20°C or -80°C	Up to 1 year at -20°C, Up to 2 years at -80°C	[7][8][9]

Note: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.[9]

## Standard Operating Procedure for Stock Solution Preparation

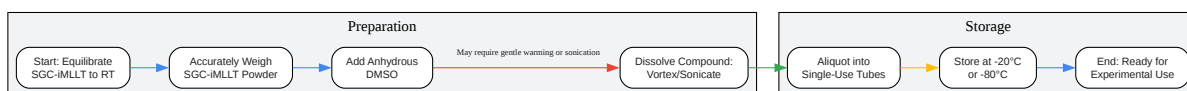
This protocol details the preparation of a 10 mM **SGC-iMLLT** stock solution in DMSO.

### 4.1. Materials and Equipment

- **SGC-iMLLT** powder
- Anhydrous/molecular sieve-dried DMSO

- Sterile, RNase/DNase-free microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[6]
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

#### 4.2. Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **SGC-iMLLT** stock solution.

#### 4.3. Step-by-Step Protocol

- Preparation: Before opening, allow the vial of **SGC-iMLLT** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of atmospheric moisture.
- Calculation: Determine the required mass of **SGC-iMLLT** and volume of DMSO for your desired stock concentration.
  - Example for 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 388.5 \text{ g/mol} * 1000 \text{ mg/g} = 3.885 \text{ mg}$

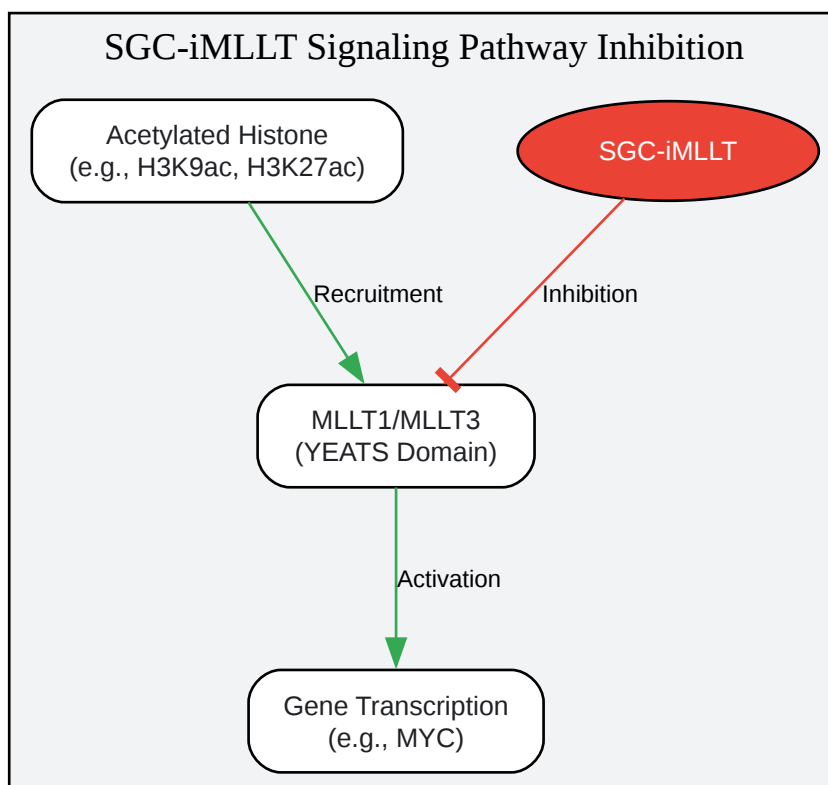
- Weighing: On a calibrated analytical balance, carefully weigh out the calculated amount of **SGC-iMLLT** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
  - Add the calculated volume of anhydrous DMSO to the vial containing the **SGC-iMLLT** powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
  - If dissolution is slow, sonication for 5-10 minutes can be beneficial.<sup>[6]</sup> Gentle warming (e.g., in a 37°C water bath) can also aid dissolution, but do not overheat.<sup>[8]</sup>
- Final Check: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - To prevent repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C or -80°C, protected from light.<sup>[7]</sup><sup>[9]</sup>

## Safety and Handling Precautions

- Always handle **SGC-iMLLT** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.

## SGC-iMLLT Mechanism of Action

**SGC-iMLLT** functions by inhibiting the interaction between the YEATS domains of MLLT1/MLLT3 and acetylated histone tails. This disruption prevents the recruitment of transcription elongation machinery to specific gene loci, leading to a decrease in the expression of oncogenes like MYC.



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Caption: Mechanism of action of **SGC-iMLLT**.

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